

Personal protective equipment for handling BD-1047 dihydrobromide

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Compound of Interest

Compound Name: *BD-1047 dihydrobromide*

Cat. No.: *B605978*

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Essential Safety and Handling of BD-1047 Dihydrobromide

BD-1047 dihydrobromide is a potent and selective sigma-1 ($\sigma 1$) receptor antagonist used in neuroscience research. Due to its chemical properties, it is imperative to handle this compound with strict adherence to safety protocols to minimize exposure and ensure a safe laboratory environment. This guide provides essential safety and logistical information, including operational and disposal plans, for researchers, scientists, and drug development professionals.

Chemical and Physical Properties:

- Molecular Formula: $C_{13}H_{20}Cl_2N_2 \cdot 2HBr$
- Molecular Weight: 437.04 g/mol
- Appearance: A white to off-white powder or crystalline solid.
- Solubility: Soluble in water and DMSO up to 50 mM.
- Storage: Store in a cool, dry, and well-ventilated area. It is recommended to desiccate at $+4^{\circ}C$.

Hazard Identification: **BD-1047 dihydrobromide** is classified as a hazardous substance.

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), its hazard statements are:

- H315: Causes skin irritation.[\[1\]](#)
- H318: Causes serious eye damage.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)
- Signal Word: Danger[\[1\]](#)

Personal Protective Equipment (PPE) and Engineering Controls

Given the hazardous nature of **BD-1047 dihydrobromide**, a multi-layered approach to safety, combining engineering controls and personal protective equipment, is mandatory.

Engineering Controls:

- Fume Hood: All handling of the solid compound and preparation of solutions should be conducted in a certified chemical fume hood to minimize inhalation of the powder.
- Ventilation: Ensure the laboratory has adequate general ventilation.

Personal Protective Equipment (PPE): The following table summarizes the required PPE for handling **BD-1047 dihydrobromide** in both its solid and solution forms.

Body Part	PPE Specification	Solid Form	Solution Form
Hands	<p>Gloves: Due to the dichlorophenyl moiety, standard thin nitrile gloves are not recommended for prolonged contact as they offer poor resistance to dichlorobenzene.^[2]</p> <p>For splash protection, double-gloving with thicker (e.g., 8 mil) nitrile gloves is a minimum requirement.</p> <p>For extended handling, consider gloves made of more resistant materials like Viton™ or a laminate.</p> <p>Always consult the glove manufacturer's chemical resistance guide for specific breakthrough times.</p>	Mandatory	Mandatory
Eyes/Face	<p>Safety Goggles and Face Shield: Chemical splash goggles are required at all times.</p> <p>When handling the solid powder or concentrated solutions, a face shield must be worn in addition to goggles to protect against</p>	Mandatory	Mandatory

	splashes and airborne particles.		
Body	Laboratory Coat: A fully buttoned, long-sleeved laboratory coat is required. Consider a chemically resistant apron when handling larger quantities.	Mandatory	Mandatory
Respiratory	Respirator: A NIOSH-approved respirator (e.g., N95 for powders, or an appropriate cartridge respirator for vapors if handling heated solutions) should be used if work cannot be conducted within a fume hood or if there is a risk of aerosol generation.	Recommended	As needed

Operational and Disposal Plans

A clear and concise plan for the handling and disposal of **BD-1047 dihydriobromide** is crucial for maintaining a safe laboratory.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is donned correctly and the fume hood is functioning properly. Prepare all necessary equipment (spatulas, weigh boats, vials, solvents) within the fume hood.

- Weighing: Carefully weigh the desired amount of the powdered compound in a tared, sealed container within the fume hood to prevent dust dispersion.
- Dissolving: Add the solvent to the container with the powder slowly and carefully. If necessary, aid dissolution by gentle vortexing or sonication.
- Storage of Solutions: Store stock solutions in clearly labeled, sealed containers at the recommended temperature (-20°C or -80°C for long-term storage).^[3]
- Post-Handling: After handling, decontaminate all surfaces and equipment. Remove and dispose of gloves properly. Wash hands thoroughly with soap and water.

Spill Response Plan:

In the event of a spill, follow these procedures immediately:

- Evacuate: Alert others in the immediate area and evacuate if the spill is large or if you are unsure of the hazard.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For a small powder spill, gently cover it with a damp paper towel to avoid making the powder airborne. For a liquid spill, contain it with an inert absorbent material (e.g., vermiculite, sand, or a commercial spill kit).
- Clean-up: Wearing appropriate PPE, carefully scoop the contained material into a labeled, sealable waste container.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste.

Disposal Plan:

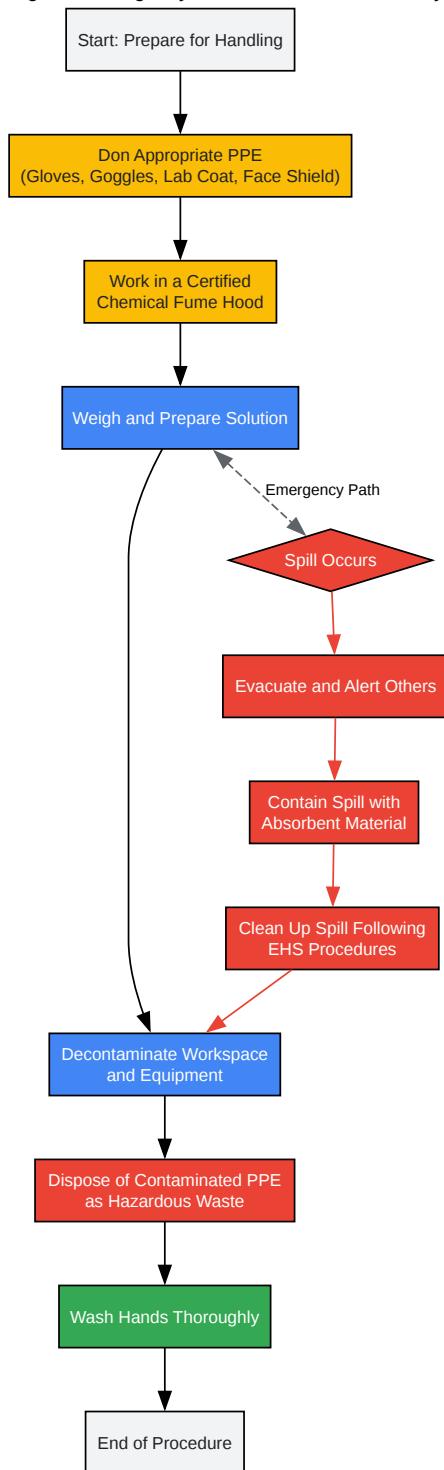
All waste containing **BD-1047 dihydrobromide** must be treated as hazardous waste.

Waste Type	Disposal Procedure
Solid Waste	Collect excess solid BD-1047 dihydrobromide and any contaminated materials (e.g., weigh boats, paper towels, gloves) in a clearly labeled, sealed hazardous waste container.
Liquid Waste	Collect unused solutions and solvent rinses in a designated, labeled hazardous waste container for halogenated organic waste. Do not pour down the drain. [1]
Sharps	Any contaminated sharps (needles, Pasteur pipettes) must be disposed of in a designated sharps container for hazardous chemical waste.
Final Disposal	All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office, typically via incineration at a licensed facility. [4]

Visual Guidance: Diagrams

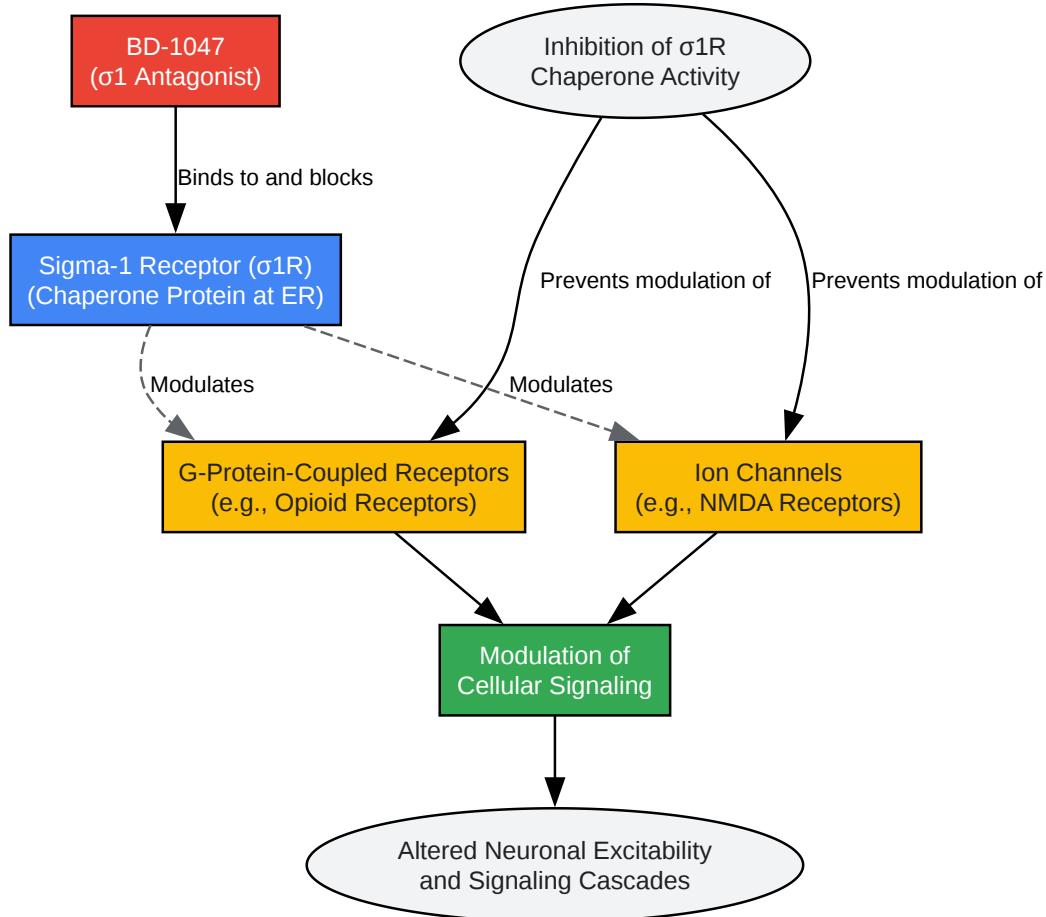
To further clarify procedures and mechanisms, the following diagrams are provided.

Safe Handling and Emergency Workflow for BD-1047 Dihydrobromide

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Caption: A workflow diagram for the safe handling of **BD-1047 dihydrobromide**.

Mechanism of Action: Sigma-1 Receptor Antagonism

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